

Synthesis and Characterization of nor-6 α -Oxycodol: A Technical Guide

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Compound of Interest

Compound Name: *nor-6 α -Oxycodol*

Cat. No.: *B593783*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nor-6 α -oxycodol is a primary metabolite of noroxycodone and a minor metabolite of oxycodone.^[1] As a member of the morphinan family of opioids, it is of significant interest in the fields of drug metabolism, pharmacokinetics, and forensic toxicology. Understanding the synthesis and detailed characterization of this compound is crucial for its use as a reference standard in analytical methods, for further pharmacological studies, and in the development of new opioid-related therapeutics. This technical guide provides a comprehensive overview of the synthesis and characterization of nor-6 α -oxycodol, including a proposed synthetic protocol, physical and chemical properties, and spectroscopic data.

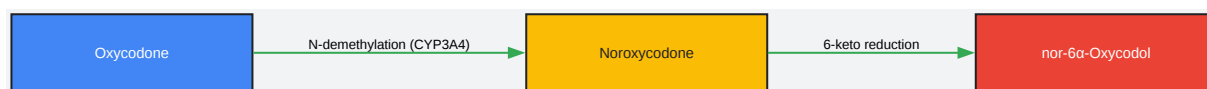
Synthesis of nor-6 α -Oxycodol

The primary route for the synthesis of nor-6 α -oxycodol is through the stereoselective reduction of the 6-keto group of its precursor, noroxycodone.

Metabolic Pathway of Oxycodone to nor-6 α -Oxycodol

The metabolic cascade leading to the formation of nor-6 α -oxycodol from oxycodone involves several key enzymatic steps. Initially, oxycodone undergoes N-demethylation, primarily mediated by the cytochrome P450 enzyme CYP3A4, to form noroxycodone. Subsequently, the

6-keto group of noroxycodone is reduced to a hydroxyl group, yielding nor-6 α -oxycodol and its β -isomer.

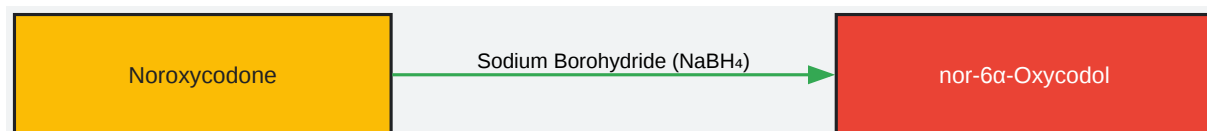


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Metabolic conversion of oxycodone to nor-6 α -oxycodol.

Chemical Synthesis: Reduction of Noroxycodone

The chemical synthesis of nor-6 α -oxycodol can be achieved through the reduction of noroxycodone using a hydride-donating reagent. Sodium borohydride (NaBH₄) is a commonly used reagent for this transformation due to its mild nature and selectivity for ketones and aldehydes. The stereoselectivity of the reduction of 6-keto morphinans is influenced by the steric hindrance of the morphinan ring system, which typically favors the formation of the 6 α -hydroxy epimer.



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Synthetic route to nor-6 α -oxycodol from noroxycodone.

Experimental Protocols

Synthesis of nor-6 α -Oxycodol from Noroxycodone

The following is a representative experimental protocol for the synthesis of nor-6 α -oxycodol based on the reduction of noroxycodone with sodium borohydride. This protocol is derived from general procedures for the reduction of ketones and should be optimized for specific laboratory conditions.

Materials:

- Noroxycodone hydrochloride
- Sodium borohydride (NaBH_4)
- Methanol
- Deionized water
- Dichloromethane
- Anhydrous sodium sulfate
- Hydrochloric acid (1 M)
- Sodium bicarbonate (saturated solution)

Procedure:

- **Dissolution:** Dissolve noroxycodone hydrochloride in methanol in a round-bottom flask.
- **Reduction:** Cool the solution in an ice bath and slowly add sodium borohydride in portions with stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the dropwise addition of deionized water.
- **Solvent Removal:** Remove the methanol under reduced pressure.
- **Extraction:** To the remaining aqueous solution, add a saturated solution of sodium bicarbonate to basify the mixture. Extract the aqueous layer with dichloromethane (3x).
- **Drying and Filtration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the solution to remove the drying agent.

- Solvent Evaporation: Evaporate the dichloromethane under reduced pressure to yield the crude product.
- Purification: Purify the crude nor-6 α -oxycodol by column chromatography on silica gel.

Characterization of nor-6 α -Oxycodol

Physical and Chemical Properties

The fundamental physical and chemical properties of nor-6 α -oxycodol are summarized in the table below. This data is essential for its identification and handling in a laboratory setting.

Property	Value	Reference
IUPAC Name	(4R,4aS,7S,7aR,12bS)-9-methoxy-2,3,4,5,6,7,7a,13-octahydro-1H-4,12-methanobenzofuro[3,2-e]isoquinoline-4a,7-diol	[2]
Molecular Formula	C ₁₇ H ₂₁ NO ₄	[3]
Molecular Weight	303.35 g/mol	[2]
CAS Number	116499-16-2	[3]
Appearance	Solid (predicted)	
Purity	≥98% (as a reference standard)	[3]
Storage Temperature	-20°C	[3]

Spectroscopic Data

Detailed spectroscopic data is critical for the unambiguous identification and characterization of nor-6 α -oxycodol. While experimentally obtained spectra for nor-6 α -oxycodol are not widely available in the literature, data from closely related compounds and analytical standards can be used for its characterization.

Mass Spectrometry: Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a common technique for the detection and quantification of nor-6 α -oxycodol in biological matrices.^{[4][5][6]}

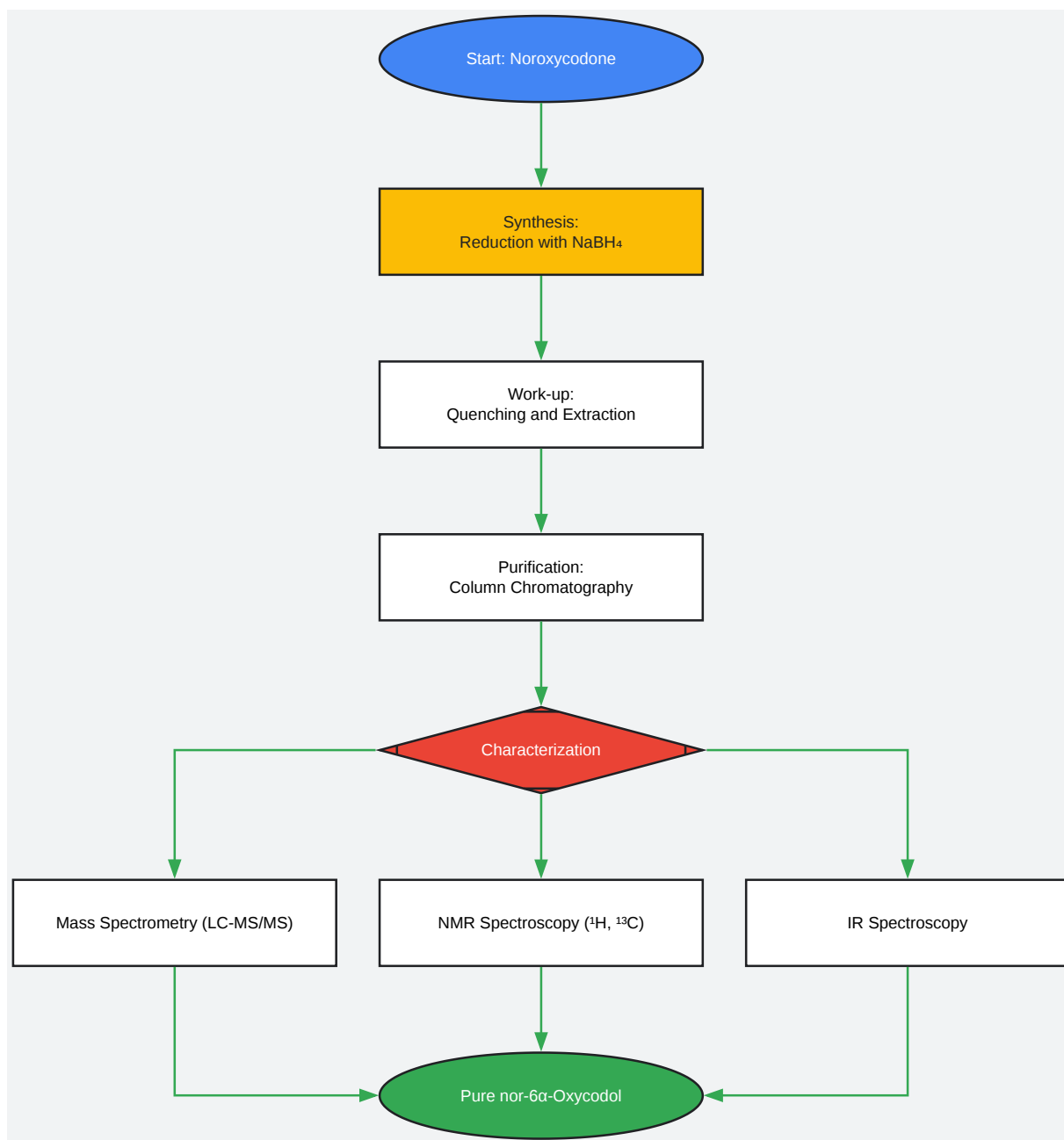
Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	304.1
Product Ions (m/z)	286.1, 258.1, 230.1

Nuclear Magnetic Resonance (NMR) Spectroscopy: Specific ¹H and ¹³C NMR data for nor-6 α -oxycodol are not readily available in the published literature. However, the spectra can be predicted based on the known spectra of similar morphinan structures such as oxycodone and its metabolites.

Infrared (IR) Spectroscopy: The IR spectrum of nor-6 α -oxycodol is expected to show characteristic absorption bands for the hydroxyl, amine, ether, and aromatic functional groups present in the molecule.

Experimental Workflow for Synthesis and Characterization

The overall workflow for the synthesis and characterization of nor-6 α -oxycodol is a systematic process involving synthesis, purification, and comprehensive analysis to confirm the structure and purity of the final compound.



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General workflow for the synthesis and characterization of nor-6α-oxycodol.

Conclusion

This technical guide provides a foundational understanding of the synthesis and characterization of nor-6 α -oxycodol. The outlined synthetic protocol offers a viable route for its preparation from noroxycodone, and the compiled characterization data serves as a valuable resource for its identification. Further research to obtain and publish detailed experimental protocols and complete spectroscopic data for nor-6 α -oxycodol will be of great benefit to the scientific community, particularly in the areas of opioid research and development, and forensic analysis.

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